

3-Chloro-4-methoxy-1H-indol-7-amine safety data sheet (SDS)

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Compound of Interest

Compound Name: 3-Chloro-4-methoxy-1H-indol-7-amine

CAS No.: 919522-67-1

Cat. No.: B11899915

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Technical Safety & Handling Monograph: **3-Chloro-4-methoxy-1H-indol-7-amine**

Part 1: Introduction & Chemical Identity

3-Chloro-4-methoxy-1H-indol-7-amine is a specialized heterocyclic building block, likely utilized in the synthesis of kinase inhibitors or CNS-active agents.[1][2][3] Its structure features an electron-rich indole core modified with a nucleophilic amine at position 7, a steric/electronic modulator (methoxy) at position 4, and a halogen handle (chlorine) at position 3.[1][2][3]

Due to the specific substitution pattern, this compound exhibits distinct reactivity profiles compared to simple indoles, necessitating rigorous handling protocols to prevent oxidative degradation and ensure operator safety.[2]

Physicochemical Profile (Predicted/Analog-Based)

Property	Value (Theoretical/Analog)	Significance
Molecular Formula	C ₉ H ₉ ClN ₂ O	Stoichiometry for reagent calculations.[1][2][3]
Molecular Weight	196.63 g/mol	Critical for molarity preparation.[1]
Appearance	Off-white to tan solid	Darkens upon oxidation (quinone imine formation).[1][2][3]
Solubility	DMSO, DMF, MeOH	Low solubility in water; lipophilic nature.[1][2]
pKa (Conjugate Acid)	~3.5 - 4.5 (Aniline-like)	Weak base; protonation affects solubility.[1][2][3]
Melting Point	>120°C (Decomp.[1][3] likely)	Avoid high-heat drying methods.[1][2][3]

Part 2: Hazard Identification & Toxicology (The "Why")

Note: As a specific REACH registration or harmonized SDS may not exist for this exact isomer, the following hazards are derived from Structure-Activity Relationships (SAR) of close analogs (e.g., 7-aminoindole, 3-chloroindole).

Core GHS Classifications (Anticipated)

- Acute Toxicity (Oral) - Category 4 (H302): Indole-amines can interfere with neurotransmitter systems or metabolic pathways.[1][2][3]
- Skin Sensitization - Category 1 (H317): The 7-amino group, particularly on a halogenated ring, is a structural alert for haptenization, leading to allergic contact dermatitis.[1][2][3]
- Serious Eye Irritation - Category 2A (H319): Basic amines are inherently irritating to mucosal membranes.[1][2][3]

- Aquatic Toxicity (Acute) - Category 1 (H400): Halogenated aromatics often exhibit high toxicity to aquatic life due to bioaccumulation potential.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanistic Toxicology

- Oxidative Stress: The 4-methoxy-7-amino motif is electron-rich.[\[1\]](#)[\[2\]](#)[\[3\]](#) In vivo or in vitro, this can undergo metabolic oxidation to form reactive iminoquinone species, which are electrophilic and can covalently bind to DNA or proteins (genotoxicity risk).[\[2\]](#)[\[3\]](#)
- Reactivity: The C3-Chlorine atom activates the ring for metal-catalyzed cross-couplings but also suggests potential reactivity with biological thiols.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 3: Technical Handling Protocols

Storage & Stability

The Enemy: Oxidation and Photolysis.[\[1\]](#)

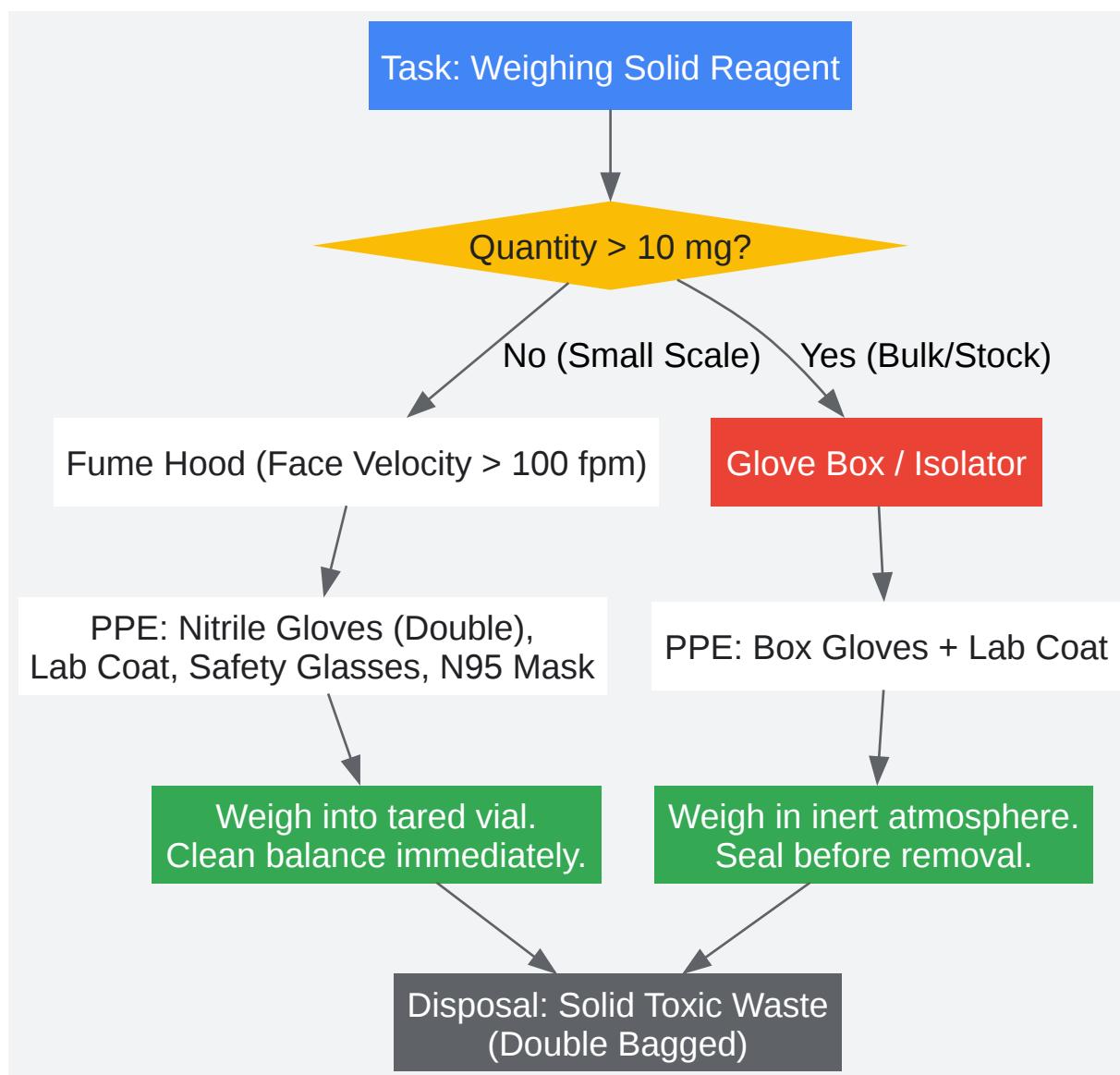
- Protocol: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Container: Amber glass vials with Teflon-lined caps.
- Reasoning: The 7-amino group is susceptible to oxidation, turning the solid black/purple.[\[1\]](#)[\[2\]](#)[\[3\]](#) The 3-chloro substituent can be photolabile under UV light.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Solution Preparation Workflow

- Solvent Choice: Anhydrous DMSO or DMF are preferred for stock solutions (10-50 mM).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dissolution: Do not sonicate for extended periods (heat generation promotes degradation).[\[1\]](#)[\[2\]](#) Vortex briefly.
- Usage: Use fresh. If storage is necessary, freeze aliquots at -80°C. Avoid repeated freeze-thaw cycles.

Engineering Controls (Visualization)

The following diagram outlines the decision logic for safe isolation and weighing, prioritizing operator isolation from the potent sensitizer.



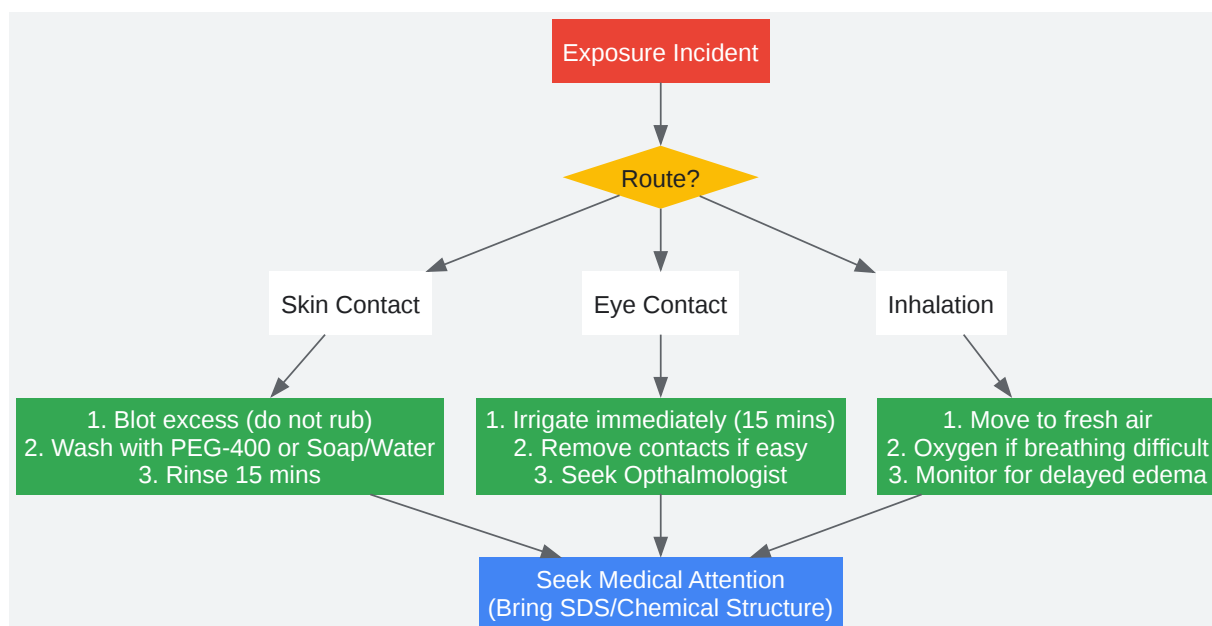
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Figure 1: Risk-based handling workflow. High quantities of halogenated amino-indoles necessitate isolation to prevent sensitization.[1][2][3]

Part 4: Emergency Response

Exposure Response Logic

In the event of exposure, immediate action determines the clinical outcome.[2][4] This compound is lipophilic; water alone may not suffice for skin decontamination.[1][3]



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Figure 2: Emergency response decision tree.[1][2][3] Note the use of PEG-400 for lipophilic amine removal if available.[1][2][3]

Fire Fighting Measures

- Hazardous Combustion Products: Carbon oxides (CO, CO₂), Nitrogen oxides (NO_x), Hydrogen chloride gas (HCl).[1][2][3]
- Extinguishing Media: Alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2][3][5]
Water spray may be used to cool containers but avoid water jet which may scatter the chemical.[1][3]

Part 5: Synthetic Context & Application

Role in Drug Discovery: This molecule is a "privileged scaffold."^[1]

- C7-Amine: Serves as a nucleophile for amide coupling or sulfonylation to introduce solubility-enhancing groups.^{[1][2][3]}
- C3-Chlorine: A handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura) to extend the carbon skeleton.^{[1][2][3]}
- C4-Methoxy: Provides electron donation to the ring, modulating the basicity of the N1-H and C7-NH₂.^{[1][2][3]}

Self-Validating Purity Check: Before using this reagent in critical steps:

- TLC: Run in 50% EtOAc/Hexane. If a dark spot remains at the baseline or multiple spots appear, purification (recrystallization or column chromatography) is required.^{[2][3]}
- NMR: Check for the integrity of the methoxy singlet (~3.9 ppm) and the distinct aromatic pattern. Loss of integral height suggests degradation.^{[1][3]}

References

- PubChem. (2025).^{[1][3]} 3-chloro-1H-indol-7-amine Compound Summary. National Library of Medicine.^{[1][3]} [\[Link\]](#)^{[1][2][3]}
- ECHA. (2025). C&L Inventory: Chloro-anilines and their derivatives. European Chemicals Agency.^{[1][3]} [\[Link\]](#)

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Sources

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